

Acibenzolar-S-methyl molecular docking enzymatic targets

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Compound Focus: Acibenzolar-S-Methyl

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ASM Mechanism and Induced Defense Responses

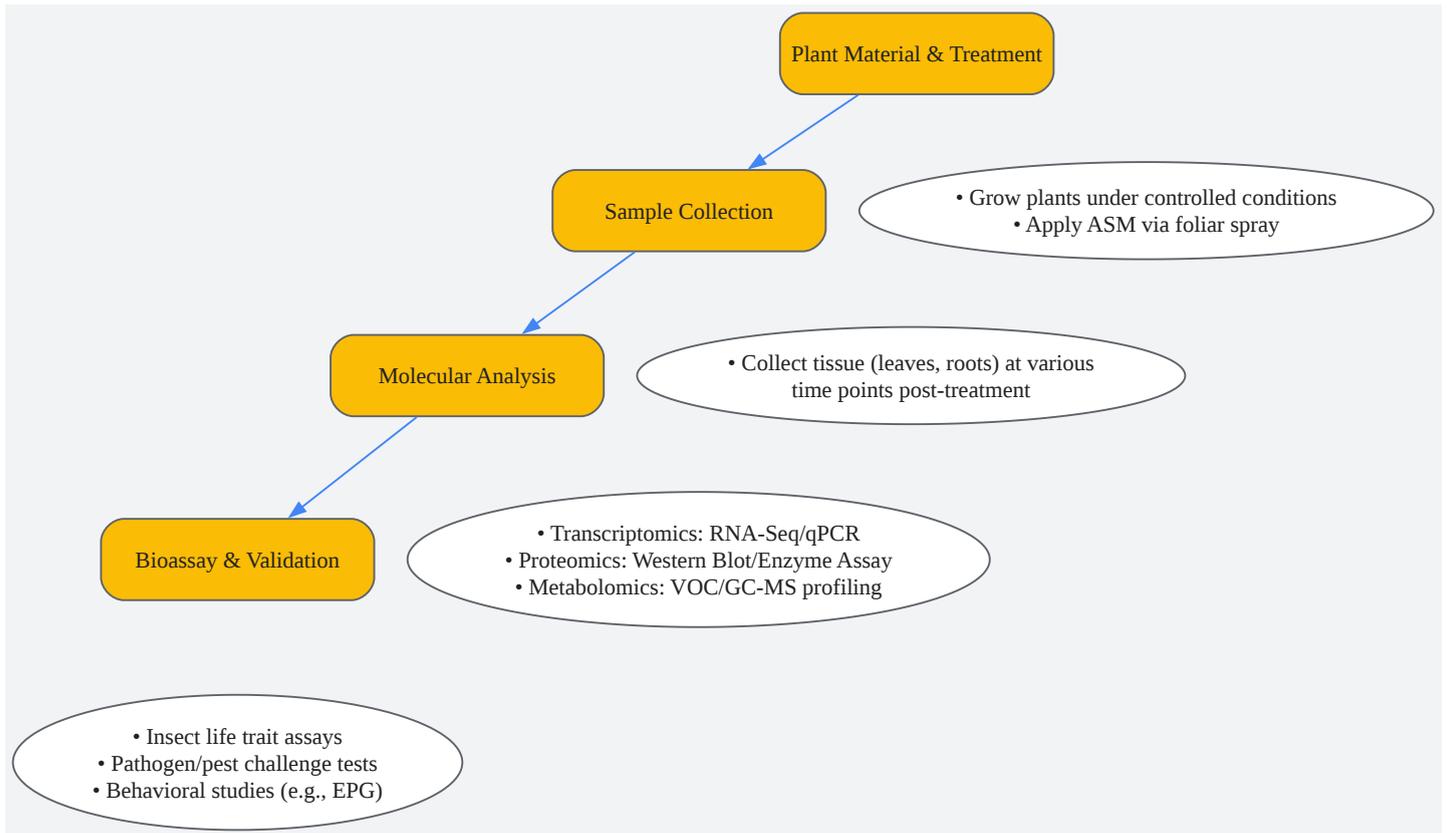
ASM is a functional analog of salicylic acid (SA) that activates the Systemic Acquired Resistance (SAR) pathway in plants [1]. It does not directly affect pathogens but "primes" the plant's own immune system, leading to broad-spectrum resistance [1] [2]. The table below summarizes key proteins and compounds induced by ASM treatment across various plants, contributing to disease and pest resistance:

Plant Species	Induced Proteins / Compounds	Functional Role in Defense	Pathogen/Pest Affected
Apple (<i>Malus domestica</i>) [3]	Amaranthin-like lectins; (E,E)- α -farnesene	Antibiosis & antixenosis (repellent)	Rosy apple aphid (<i>Dysaphis plantaginea</i>)
Creeping Bentgrass [4]	HSP-20, PR-3, ATP synthase, Dehydrin	Heat & drought stress tolerance	Abiotic stress (Heat, Drought)
Maize (<i>Zea mays</i>) [5]	Peroxidase (POX), Polyphenol Oxidase (PPO), Phenylalanine ammonia-lyase (PAL), β -1,3-glucanase (GLU)	Lignification, toxic quinones, phenylpropanoid pathway	Lesion nematode (<i>Pratylenchus brachyurus</i>)

Plant Species	Induced Proteins / Compounds	Functional Role in Defense	Pathogen/Pest Affected
Arabidopsis [2]	PR1 proteins; SA & N-hydroxyphenylacetic acid (NHP) pathway	Antiviral Systemic Acquired Resistance (SAR)	<i>Plantago asiatica mosaic virus</i> (PIAMV)
Pear (<i>Pyrus communis</i>) [6]	PR1, PR2, PR3, PR5, PR8 genes	Antimicrobial, chitinase, glucanase activities	Fire blight (<i>Erwinia amylovora</i>); minor effect on pear psylla

Experimental Workflow for Transcriptomic & Proteomic Analysis

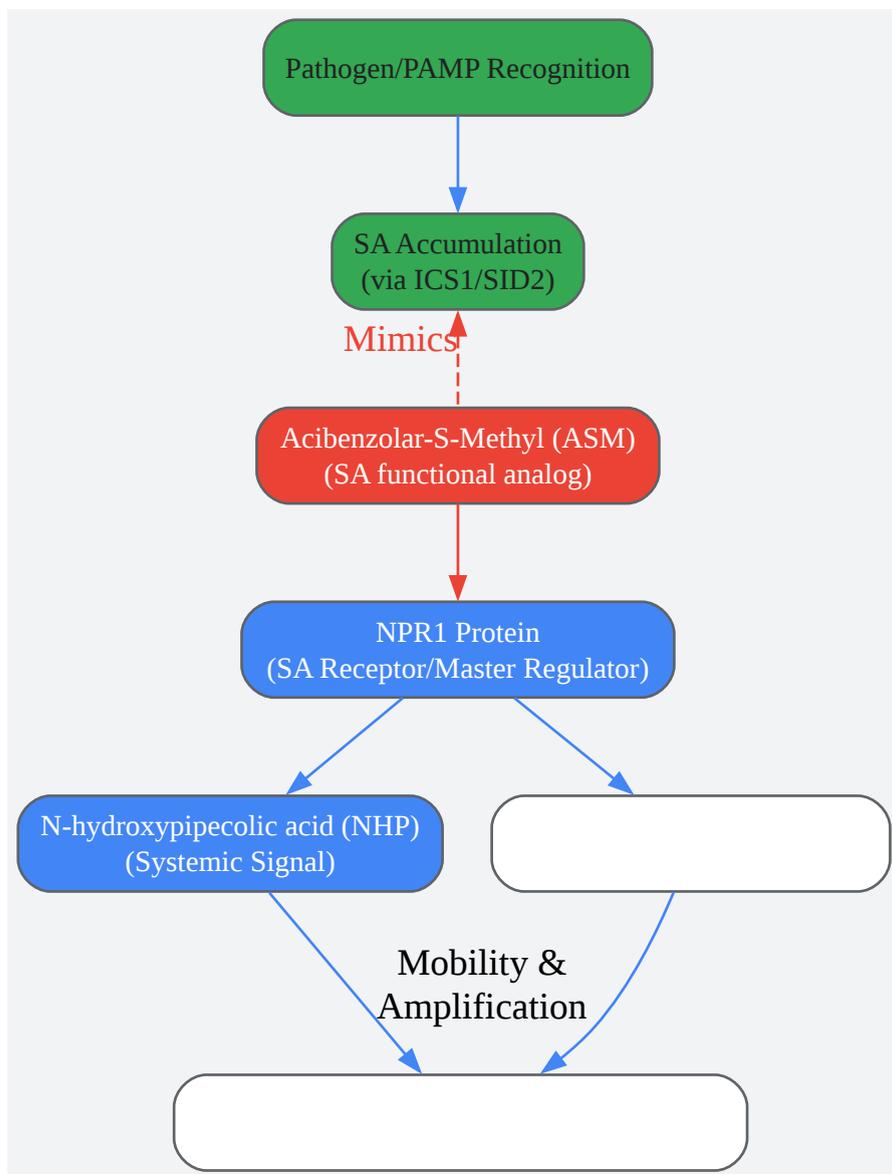
To provide context for the data in the table, the diagram below outlines a general experimental workflow used in several studies to identify ASM-induced changes, such as those in apple and creeping bentgrass [3] [4].



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The Salicylic Acid Signaling Pathway Activated by ASM

While the precise protein target of ASM is a subject of ongoing research, it is known to act within the Salicylic Acid (SA) signaling pathway. The following diagram illustrates the current understanding of this pathway and the points where ASM is believed to intervene, based on its functional similarity to SA [1] [2].



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Finding Molecular Docking Data

Based on the current search results, specific molecular docking studies for ASM are not readily available in the public domain. To find this specialized information, you might consider these approaches:

- **Use Specialized Scientific Databases:** Deepen your search on platforms like **PubMed, Google Scholar, and SciFinder**. Using more specific queries such as "**Acibenzolar-S-methyl** docking simulation," "BTH enzyme binding site," or "NPR1 protein ligand docking" may yield more targeted results.

- **Explore Structural Biology Resources:** Search the **Protein Data Bank (PDB)** for crystal structures of potential ASM targets, such as NPR1 or other SA-binding proteins. These structures are often used as a basis for docking studies.

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